

Application Note: Solubility and Handling of 5-Fluoro-N-hydroxynicotinamide

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Compound of Interest

Compound Name: 3-Pyridinecarboxamide, 5-fluoro-N-hydroxy-

CAS No.: 1582-86-1

Cat. No.: B13261963

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Part 1: Executive Summary & Physicochemical Profile

5-Fluoro-N-hydroxynicotinamide (also known as 5-fluoro-nicotinohydroxamic acid) is a synthetic hydroxamic acid derivative of nicotinamide. It is primarily utilized in research as a metalloenzyme inhibitor, targeting enzymes such as urease or histone deacetylases (HDACs) via chelation of the active site metal ion (typically Nickel or Zinc).

The hydroxamic acid functional group (-CONHOH) presents specific solubility and stability challenges. While the pyridine ring imparts some polarity, the molecule exhibits limited aqueous solubility in its neutral form and is prone to hydrolysis under acidic conditions or elevated temperatures. This guide provides a standardized workflow for preparing stable stock solutions in Dimethyl Sulfoxide (DMSO) and executing precipitation-free dilutions in aqueous buffers.

Physicochemical Specifications

Property	Detail
Chemical Name	5-Fluoro-N-hydroxynicotinamide
Synonyms	5-Fluoro-nicotinohydroxamic acid; 5-Fluoro-3-pyridinecarbohydroxamic acid
CAS Number	1582-86-1 (Derivative Class)
Molecular Formula	C ₆ H ₅ FN ₂ O ₂
Molecular Weight	156.11 g/mol
pKa (Calculated)	~8.5 (Hydroxamic acid OH); ~3.0 (Pyridine N)
Appearance	White to off-white solid powder

Part 2: Solubility Profile & Solvent Compatibility

The solubility of 5-fluoro-N-hydroxynicotinamide is dictated by the competition between the hydrogen-bond donating hydroxamic acid group and the hydrophobic fluorinated pyridine core.

Solubility Data Table

Solvent	Solubility Rating	Estimated Max Conc.	Usage Recommendation
DMSO	High	> 50 mg/mL	Recommended for Stock Solutions. The dipolar aprotic nature of DMSO effectively disrupts intermolecular H-bonding.
Water	Low / Sparingly	< 1 mg/mL (Neutral pH)	Not recommended for Stock. Prone to precipitation upon standing. Solubility increases at pH > 9 (ionization).
Ethanol	Moderate	~5–10 mg/mL	Viable for specific applications but less stable than DMSO due to potential transesterification over long periods.
PBS (pH 7.4)	Low	< 0.5 mg/mL	Only suitable for final working concentrations (μ M range).

The "Crash-Out" Risk

When diluting a high-concentration DMSO stock directly into an aqueous buffer, the rapid change in solvent polarity can cause the compound to precipitate ("crash out") as a fine suspension, often invisible to the naked eye but sufficient to skew IC50 data.

Part 3: Experimental Protocols

Protocol A: Preparation of 50 mM DMSO Stock Solution

Objective: Create a stable, high-concentration master stock for long-term storage.

Materials:

- 5-Fluoro-N-hydroxynicotinamide (Solid)[1]
- Anhydrous DMSO ($\geq 99.9\%$, Cell Culture Grade)
- Amber glass vials (Hydroxamic acids are light-sensitive)

Procedure:

- Calculate: Determine the mass required. For 1 mL of 50 mM stock:
- Weigh: Accurately weigh ~ 7.8 mg of powder into a tared amber vial. Record the exact mass.
- Adjust Volume: Calculate the exact volume of DMSO needed based on the recorded mass to achieve exactly 50 mM.
 - Example: If 8.0 mg is weighed:
.
- Dissolve: Add the calculated volume of DMSO.
- Agitate: Vortex vigorously for 30 seconds. If particles remain, sonicate in a water bath at room temperature for 2 minutes.
- Inspect: Ensure the solution is perfectly clear.
- Storage: Aliquot into small volumes (e.g., 50 μL) to avoid freeze-thaw cycles. Store at -20°C or -80°C .

Protocol B: Stepwise Aqueous Dilution (The "Intermediate" Method)

Objective: Dilute the DMSO stock into assay buffer without precipitation.

Context: Direct dilution from 100% DMSO to 100% Water (e.g., 1:1000) creates a high local water concentration at the pipette tip, triggering precipitation.

Procedure:

- Prepare Intermediate Plate: Create a serial dilution of the compound in 100% DMSO first.
 - Example: Dilute 50 mM stock to 5 mM, 0.5 mM, etc., using DMSO.
- Prepare Assay Buffer: Ensure buffer is at Room Temperature.
- Final Dilution: Transfer the compound from the DMSO intermediate plate to the Assay Buffer plate at a ratio of 1:200 or higher (keeping final DMSO < 0.5%).
 - Technique: Place the pipette tip submerged in the buffer and expel the DMSO solution rapidly while mixing.
- Validation: Measure Absorbance at 600 nm (OD600). A reading > 0.005 typically indicates micro-precipitation.

Part 4: Stability & Degradation Mechanisms

Hydroxamic acids are chemically reactive.^[2] Understanding their degradation is vital for data integrity.

Hydrolysis

In acidic environments or presence of harsh nucleophiles, the hydroxamic acid bond hydrolyzes to form the corresponding carboxylic acid (5-fluoronicotinic acid) and hydroxylamine.

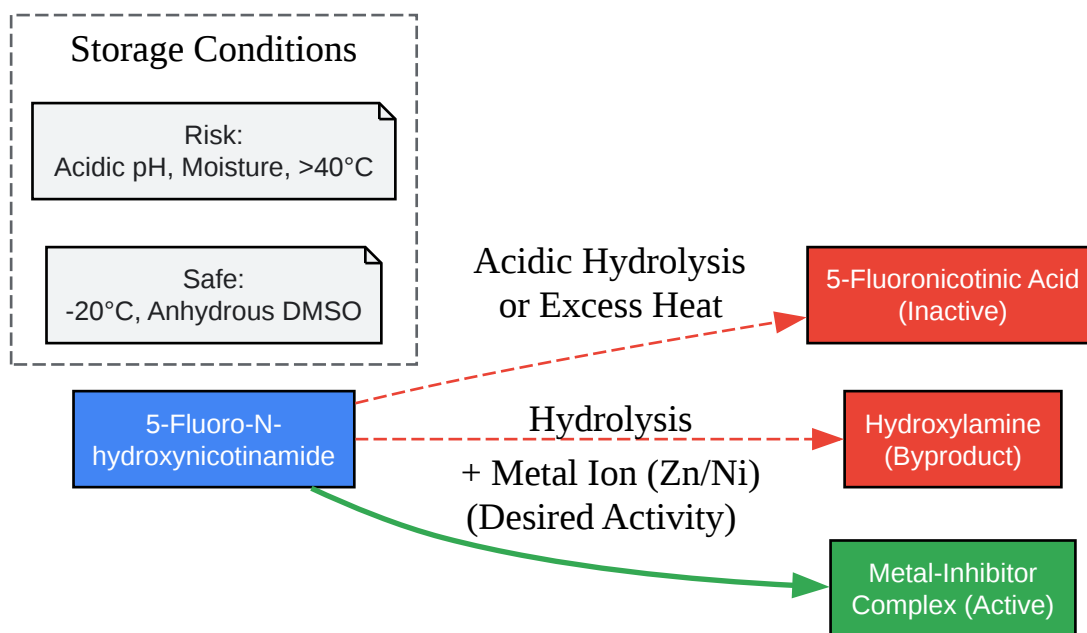
- Indicator: Loss of metal-binding potency (IC₅₀ shift).
- Prevention: Avoid storing stocks in acidic buffers. Keep DMSO stocks anhydrous (DMSO is hygroscopic; absorb water over time which catalyzes hydrolysis).

Lossen Rearrangement

Under thermal stress or in the presence of activating agents, hydroxamic acids can undergo Lossen rearrangement to form isocyanates, which are toxic and reactive.

- Prevention: Never heat the solution above 40°C.

Visualizing the Stability Logic



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Caption: Chemical fate of 5-fluoro-N-hydroxynicotinamide. Green path represents the desired pharmacological interaction; red dashed paths represent degradation risks.

Part 5: Troubleshooting Guide

Observation	Probable Cause	Corrective Action
Cloudiness upon dilution	Compound "crashed out" due to low aqueous solubility.	Use Protocol B (Intermediate Dilution). Increase DMSO % if assay tolerates (up to 1-2%).
Yellow discoloration	Oxidation of hydroxylamine moiety or trace impurities.	Discard stock. Prepare fresh from powder. Ensure DMSO is high grade.
Loss of Potency	Hydrolysis occurred during storage.	Check stock age. Verify storage was at -20°C. Run LC-MS to check for 5-fluoronicotinic acid (MW ~141).
Inconsistent IC50	Non-homogeneous solution or precipitation.	Sonicate stock before use. Measure OD600 of assay buffer to detect invisible precipitates.

Part 6: References

- PubChem. 5-Fluoro-N-hydroxynicotinamide Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- Marmion, C. J., et al. (2004). Hydroxamic acids as potent metalloenzyme inhibitors. Journal of Inorganic Biochemistry. (General mechanistic reference for hydroxamic acid solubility and stability).
- ResearchGate. Solubility of Nicotinamide Derivatives in Organic Solvents. (Extrapolated data for fluorinated analogs). Available at: [\[Link\]](#)

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Sources

- 1. [Synthesis, characterization and antitumor activity of 5-fluorouracil-nicotinamide cocrystal] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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